

Chemical structure and properties of Cyanidin-3-rutinoside.

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Compound of Interest

Compound Name: Cyanidin-3-rutinoside

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An In-depth Technical Guide to **Cyanidin-3-rutinoside**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyanidin-3-rutinoside, also known as keracyanin, is a prominent anthocyanin found in a variety of pigmented fruits and vegetables, including black raspberries, blackberries, and sweet cherries.[1] As a member of the flavonoid family of polyphenols, it is responsible for the red, purple, and blue hues of many plants.[2] Beyond its role as a natural colorant, **Cyanidin-3-rutinoside** has garnered significant scientific interest for its diverse pharmacological properties. These include potent antioxidant, anti-inflammatory, anti-diabetic, and anti-cancer activities.[3] [4][5][6] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Cyanidin-3-rutinoside**, with a focus on its mechanisms of action and relevant experimental protocols for its study.

Chemical Structure and Properties

Cyanidin-3-rutinoside is a glycoside of cyanidin, where the cyanidin aglycone is attached to a rutinose disaccharide (α -L-rhamnopyranosyl-(1 \rightarrow 6)- β -D-glucopyranose) at the C-3 position.[7] The presence of the sugar moiety enhances its water solubility and stability compared to the aglycone.

The chemical structure consists of a C6-C3-C6 backbone characteristic of flavonoids, with hydroxyl groups at the 3, 4', 5, and 7 positions. The positive charge on the oxygen atom of the C-ring is a defining feature of anthocyanins.

Physicochemical Properties

A summary of the key physicochemical properties of **Cyanidin-3-rutinoside** is presented in Table 1.

Property	Value	References
Systematic Name	2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-3-[[3,4,5-trihydroxy-6-[[3,4,5-trihydroxy-6-methyl-oxan-2-yl]oxymethyl]oxan-2-yl]oxy]chromenylium	[1]
Common Names	Keracyanin, Cyanidin 3-rhamnoglucoside	[7][8]
Molecular Formula	C ₂₇ H ₃₁ O ₁₅ ⁺ (cation)	[7][9]
Molecular Weight	595.52 g/mol	[9]
Appearance	Dark red/purple powder	[8]
Solubility	Soluble in water and alcohol.	
Stability	Sensitive to temperatures >40°C, hydrolysis, and hydrogenation.[8] Should be stored in the dark at low temperatures (< -5°C).[8]	[8]

Spectroscopic Data

The spectroscopic characteristics of **Cyanidin-3-rutinoside** are crucial for its identification and quantification.

Spectroscopic Data	Values	References
UV-Vis (λ_{max})	~520 nm (in acidic methanol)	[8][10][11]
^1H NMR (600 MHz, CD_3OD)	δ 8.82 (s, 1H), 7.70 (s, 2H), 6.80 (d, $J=1.2$ Hz, 1H), 6.58 (d, $J=1.8$ Hz, 1H), 5.42 (d, $J=7.8$ Hz, 1H), 4.62 (d, $J=7.2$ Hz, 1H), 3.92-3.95 (m, 1H), 3.84-3.86 (m, 1H), 3.65-3.73 (m, 3H), 3.50-3.53 (m, 2H), 3.43-3.46 (m, 1H), 3.20-3.23 (m, 1H), 3.08-3.11 (m, 1H), 2.88-2.92 (m, 1H)	[12]
^{13}C NMR (150 MHz, CD_3OD)	δ 170.1, 164.1, 159.1, 157.4, 147.5, 145.5, 144.7, 135.2, 120.0, 113.0, 112.7, 106.1, 103.2, 101.5, 94.9, 82.5, 78.6, 77.9, 77.7, 75.8, 70.8, 70.6, 67.0, 62.2	[12][13]
ESI-LC/MS/MS	$[\text{M}]^+$ at m/z 595.166295, MS/MS fragment at m/z 302.9	[12][13]

Biological Activities and Signaling Pathways

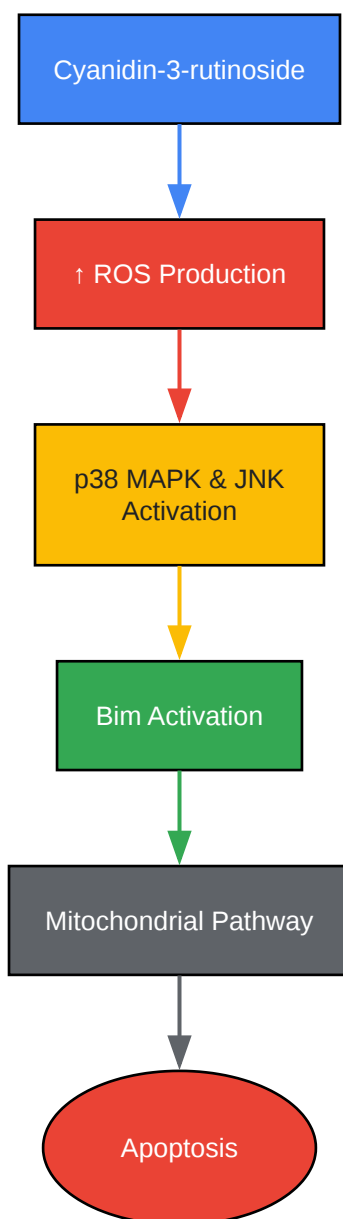
Cyanidin-3-rutinoside exhibits a broad spectrum of biological activities, making it a compound of significant interest for drug development.

Antioxidant and Pro-oxidant Activity

While generally known for its antioxidant properties through the scavenging of reactive oxygen species (ROS), **Cyanidin-3-rutinoside** can also exhibit pro-oxidant effects, particularly in cancer cells.[3][4][6] In normal cells, it functions as a potent antioxidant.[14][15] However, in leukemic cells, it has been shown to induce the accumulation of peroxides, leading to oxidative stress-mediated apoptosis.[3][4][16]

Anti-Cancer Activity

Cyanidin-3-rutinoside selectively induces apoptosis in leukemia cells without significant toxicity to normal peripheral blood mononuclear cells.[3][4] The mechanism involves the generation of ROS, which in turn activates the p38 MAPK and JNK signaling pathways.[3][4][16] This leads to the activation of the pro-apoptotic Bcl-2 family protein Bim, triggering the mitochondrial pathway of apoptosis.[3][4]

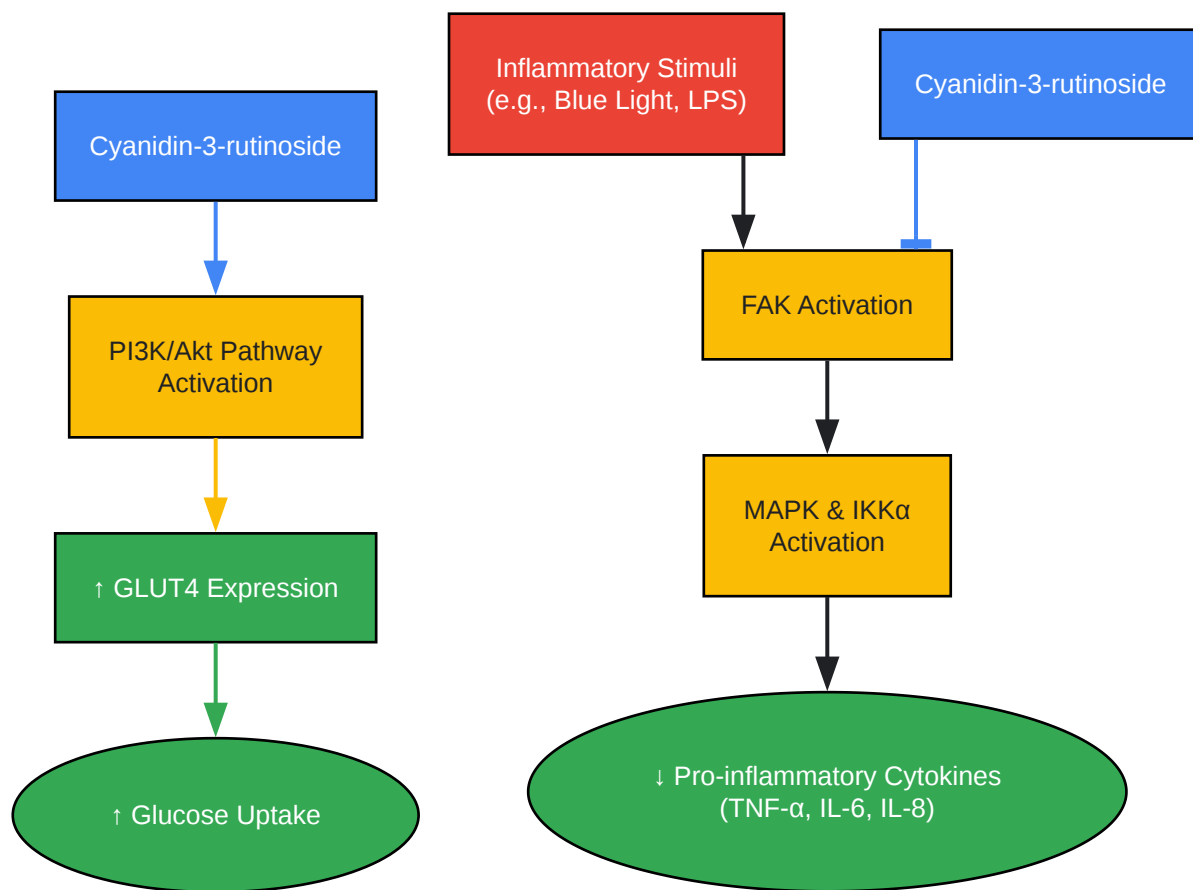


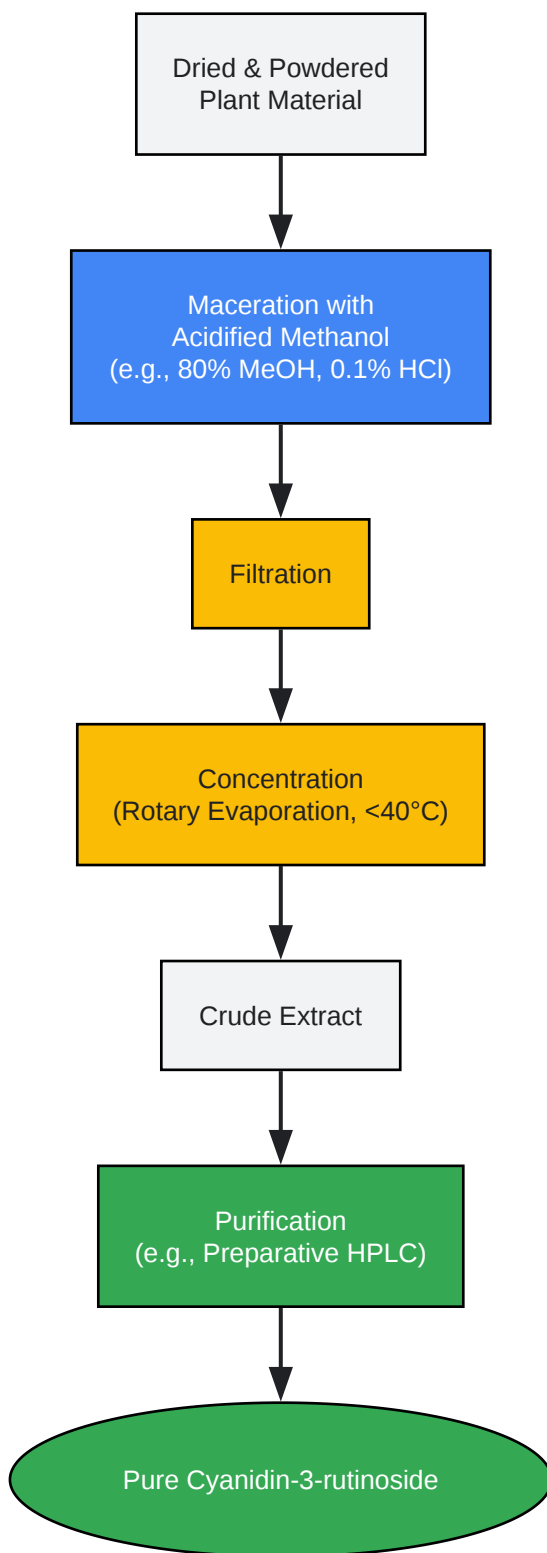
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Caption: Apoptotic pathway induced by **Cyanidin-3-rutinoside** in leukemia cells.

Anti-Diabetic Activity

Cyanidin-3-rutinoside has demonstrated potential in managing hyperglycemia. It acts as an inhibitor of key carbohydrate-digesting enzymes, namely pancreatic α -amylase and intestinal α -glucosidase, thereby delaying postprandial glucose absorption.[5][6][17] Furthermore, it can enhance glucose uptake in adipocytes by activating the PI3K/Akt signaling pathway, leading to increased GLUT4 expression.[5]





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